

(Z)-Thiothixene-d8: A Technical Guide for Researchers and Drug Development Professionals

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Compound of Interest

Compound Name: (Z)-Thiothixene-d8

Cat. No.: B15611539

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Introduction

(Z)-Thiothixene-d8 is the deuterated analog of (Z)-Thiothixene, a typical antipsychotic medication of the thioxanthene class. It is primarily utilized in research and drug development as an internal standard for the quantitative analysis of thiothixene in biological matrices. The incorporation of deuterium atoms provides a distinct mass difference, allowing for precise and accurate quantification using mass spectrometry-based methods, without significantly altering the chemical properties of the molecule. This technical guide provides an in-depth overview of the commercial suppliers, key technical data, and relevant experimental methodologies for **(Z)-Thiothixene-d8**.

Commercial Suppliers and Technical Data

(Z)-Thiothixene-d8 is available from several commercial suppliers specializing in reference standards and isotopically labeled compounds. The following tables summarize the available quantitative data for **(Z)-Thiothixene-d8**.

Table 1: Commercial Suppliers of **(Z)-Thiothixene-d8**

Supplier	Product Name	Catalog Number	Additional Information
LGC Standards	(Z)-Thiothixene-d8	T375283	Certificate of Analysis available.
Biosynth	Thiothixene-d8	FAA59145	CAS number 5591-45-7 (non-specific stereochemistry).
Alentris Research Pvt. Ltd.	Thiothixene D8	ALN-T043D01	Chemical name specifies (Z)-isomer and d8 on piperazine ring.
TargetMol	Thiothixene-d8 P2	TMIH-0573	Deuterated compound of Thiothixene.

Table 2: Quantitative Technical Data for **(Z)-Thiothixene-d8**

Parameter	Value	Source
Molecular Formula	C ₂₃ H ₂₁ D ₈ N ₃ O ₂ S ₂	LGC Standards, Alentris Research
Molecular Weight	451.67 g/mol	LGC Standards
Purity	97%	LGC Standards[1]
Isotopic Purity	>95%	LGC Standards[1]
Isotopic Distribution	d0=0.01%, d1=0.00%, d2=0.04%, d3=0.00%, d4=0.01%, d5=0.25%, d6=0.43%, d7=11.88%, d8=87.39%	LGC Standards[1]
Appearance	Off-White to Pale Yellow Solid	LGC Standards[1]
Solubility	Chloroform (Slightly), Methanol (Slightly)	LGC Standards[1]
Long Term Storage	-20°C, Inert atmosphere	LGC Standards[1]

Experimental Protocols

The primary application of **(Z)-Thiothixene-d8** is as an internal standard in bioanalytical methods for the quantification of thiothixene in plasma or serum samples, typically for pharmacokinetic studies. Below is a representative experimental protocol for such an analysis using liquid chromatography-tandem mass spectrometry (LC-MS/MS).

Protocol: Quantification of Thiothixene in Human Plasma using **(Z)-Thiothixene-d8** as an Internal Standard by LC-MS/MS

This protocol is a representative example based on established methods for the analysis of antipsychotic drugs in biological matrices.

1. Materials and Reagents

- (Z)-Thiothixene (analyte) reference standard

- **(Z)-Thiothixene-d8** (internal standard)
- Human plasma (blank)
- Acetonitrile (LC-MS grade)
- Methanol (LC-MS grade)
- Formic acid (LC-MS grade)
- Water (LC-MS grade)
- Solid Phase Extraction (SPE) cartridges (e.g., C18)

2. Preparation of Stock and Working Solutions

- Stock Solutions (1 mg/mL): Accurately weigh and dissolve (Z)-Thiothixene and **(Z)-Thiothixene-d8** in methanol to prepare individual stock solutions.
- Working Standard Solutions: Serially dilute the (Z)-Thiothixene stock solution with 50:50 (v/v) methanol:water to prepare a series of working standard solutions for the calibration curve.
- Internal Standard Working Solution (100 ng/mL): Dilute the **(Z)-Thiothixene-d8** stock solution with 50:50 (v/v) methanol:water.

3. Sample Preparation (Solid Phase Extraction)

- To 200 μ L of human plasma, add 25 μ L of the internal standard working solution (100 ng/mL **(Z)-Thiothixene-d8**).
- Add 200 μ L of 0.1 M zinc sulfate in water to precipitate proteins.
- Vortex for 1 minute and centrifuge at 10,000 rpm for 10 minutes.
- Condition an SPE cartridge with 1 mL of methanol followed by 1 mL of water.
- Load the supernatant from the centrifuged plasma sample onto the SPE cartridge.
- Wash the cartridge with 1 mL of 20% methanol in water.

- Elute the analyte and internal standard with 1 mL of methanol.
- Evaporate the eluate to dryness under a gentle stream of nitrogen at 40°C.
- Reconstitute the residue in 100 µL of the mobile phase.

4. LC-MS/MS Analysis

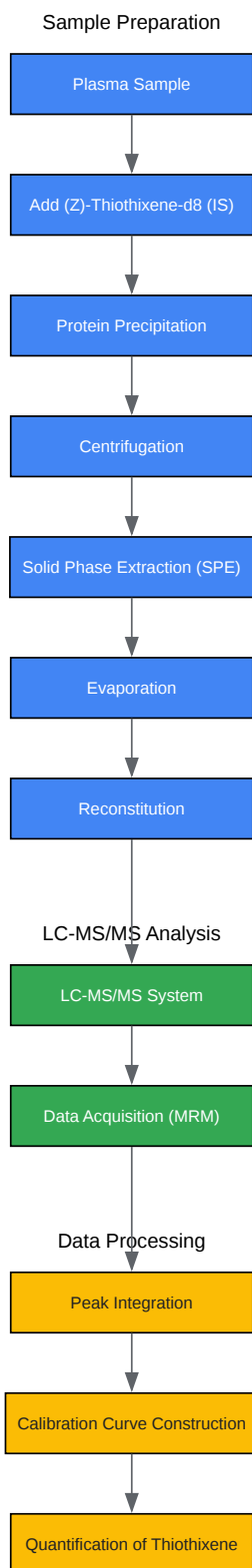
- LC System: A suitable UHPLC or HPLC system.
- Column: A C18 reversed-phase column (e.g., 50 x 2.1 mm, 1.8 µm).
- Mobile Phase:
 - A: 0.1% Formic acid in water
 - B: 0.1% Formic acid in acetonitrile
- Gradient: A suitable gradient to achieve separation of thiothixene from matrix components.
- Flow Rate: 0.3 mL/min
- Injection Volume: 5 µL
- Mass Spectrometer: A triple quadrupole mass spectrometer with an electrospray ionization (ESI) source.
- Ionization Mode: Positive
- MRM Transitions:
 - Thiothixene: $[M+H]^+ \rightarrow$ product ion (e.g., 444.2 $\rightarrow$ 143.1)
 - Thiothixene-d8: $[M+H]^+ \rightarrow$ product ion (e.g., 452.2 $\rightarrow$ 151.1)

5. Data Analysis

- Construct a calibration curve by plotting the peak area ratio of the analyte to the internal standard against the analyte concentration.

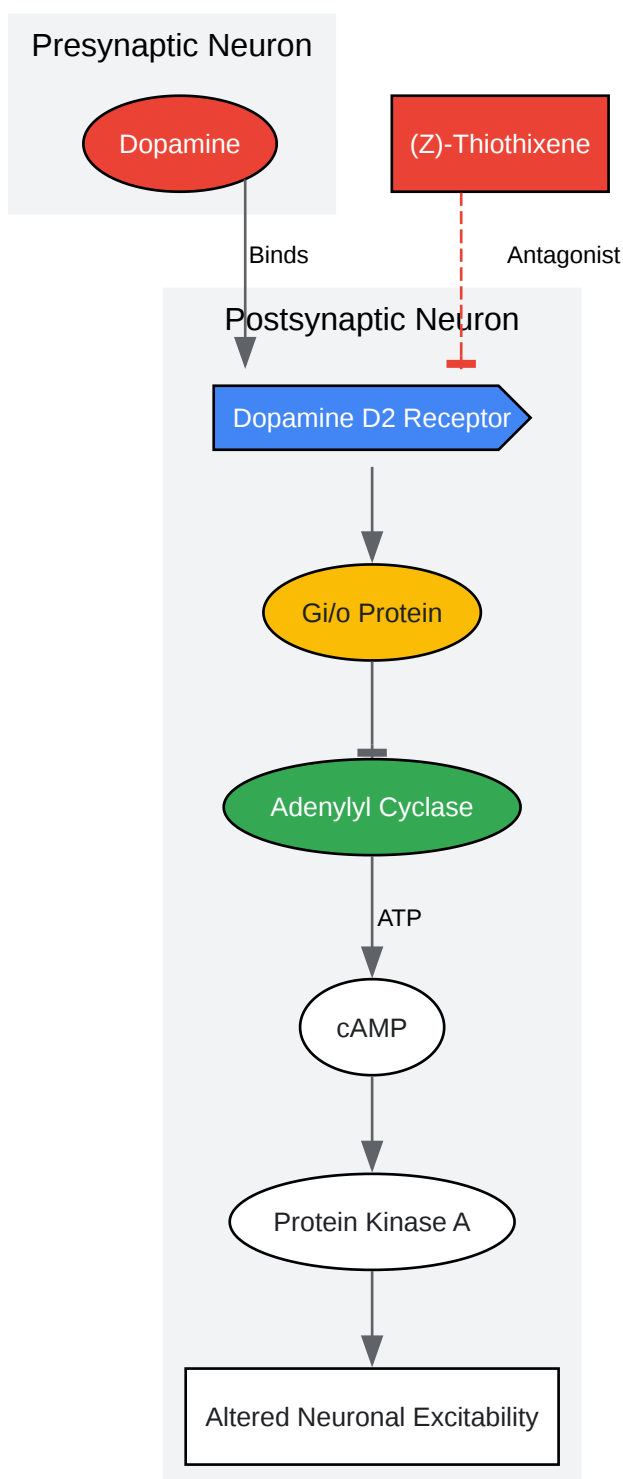
- Determine the concentration of thiothixene in the plasma samples by interpolating their peak area ratios from the calibration curve.

Mandatory Visualizations



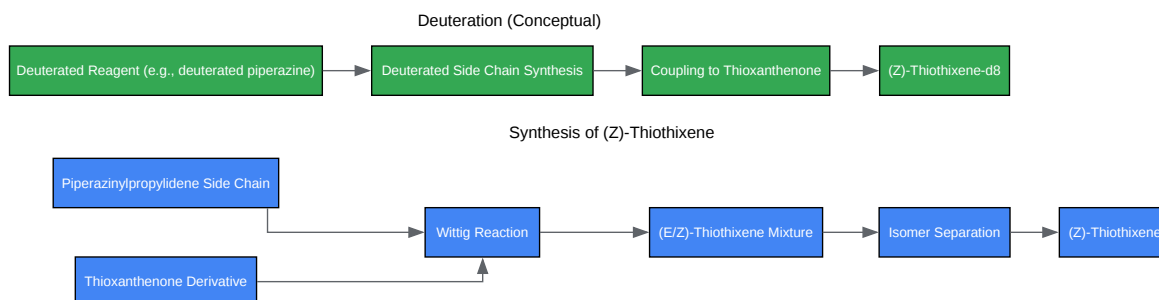
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Caption: Experimental workflow for the quantification of Thiothixene.



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Caption: Antagonistic action of (Z)-Thiothixene on the Dopamine D2 receptor signaling pathway.



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Caption: General synthesis workflow for (Z)-Thiothixene and its deuterated analog.

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References

- 1. Tiotixene - Wikipedia [en.wikipedia.org]
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